

safety, handling, and storage of 4-Chloro-2-isopropoxypyhenylboronic acid

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Compound of Interest

Compound Name:	4-Chloro-2-isopropoxypyhenylboronic acid
Cat. No.:	B577731

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An In-depth Technical Guide on the Safety, Handling, and Storage of **4-Chloro-2-isopropoxypyhenylboronic Acid**

Introduction

4-Chloro-2-isopropoxypyhenylboronic acid is a specialized organic compound used in scientific research, particularly as a building block in organic synthesis. Its utility in forming carbon-carbon bonds, most notably in Suzuki-Miyaura cross-coupling reactions, makes it a valuable reagent for drug development professionals and researchers. This guide provides comprehensive information on its safe handling, storage, and disposal.

Hazard Identification and Classification

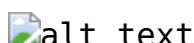
While a specific Safety Data Sheet (SDS) for **4-Chloro-2-isopropoxypyhenylboronic acid** is not readily available, data from structurally similar phenylboronic acid derivatives indicate a consistent hazard profile. The following GHS classifications are based on analogous compounds and should be considered when handling **4-Chloro-2-isopropoxypyhenylboronic acid**.

Table 1: GHS Hazard Classification Summary for Similar Phenylboronic Acids

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1][2][3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][5][6]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[1][5][6][7]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.[1][5]

Signal Word: Warning[5][6]

Hazard Pictograms:



Safe Handling and Personal Protective Equipment (PPE)

Safe handling of **4-Chloro-2-isopropoxyphenylboronic acid** requires strict adherence to laboratory safety protocols and the use of appropriate personal protective equipment to prevent exposure.[8]

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[2][5][8] For procedures that may generate dust, a fume hood is recommended.[8]
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are in close proximity to the workstation.[5]

Personal Protective Equipment (PPE)

Table 2: Recommended Personal Protective Equipment

PPE Category	Specification	Purpose
Eye Protection	Tight-sealing safety goggles or safety glasses with side-shields (European standard - EN 166).[5]	To protect eyes from dust particles and splashes, preventing serious eye irritation.
Hand Protection	Nitrile gloves or other appropriate protective gloves.[5]	To prevent skin contact and irritation.[6]
Body Protection	Laboratory coat or long-sleeved clothing.[5]	To protect skin and personal clothing from contamination.
Respiratory Protection	NIOSH/MSHA or European Standard EN 136 approved respirator.	To be used when handling large quantities or when dust formation is likely to exceed exposure limits.[5]

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention. [1] [9]
Skin Contact	Wash off immediately with plenty of soap and water while removing all contaminated clothes and shoes. If skin irritation occurs, get medical advice/attention. [5] [6] [9]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1] [6] [9]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water. Call a POISON CENTER or doctor/physician if you feel unwell. [2] [9]

Storage and Stability

Proper storage is crucial to maintain the integrity and stability of **4-Chloro-2-isopropoxyphenylboronic acid**.

- Storage Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#) [\[5\]](#)[\[6\]](#) Some boronic acids benefit from refrigerated storage to maintain quality.[\[8\]](#) The compound may be light-sensitive, so storing it in a dark place is recommended.[\[1\]](#)[\[6\]](#)
- Chemical Stability: Stable under normal conditions.[\[5\]](#)[\[9\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)[\[9\]](#)
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include carbon monoxide (CO), carbon dioxide (CO₂), oxides of boron, and

hydrogen chloride.[\[5\]](#)

Experimental Protocol: Suzuki-Miyaura Cross-Coupling Reaction

The following is a general protocol for a Suzuki-Miyaura cross-coupling reaction using a phenylboronic acid derivative. This protocol should be adapted and optimized for specific substrates and reaction scales. The Suzuki coupling reaction is a well-established method for synthesizing biphenyl compounds.[\[10\]](#)

Materials

- **4-Chloro-2-isopropoxyphenylboronic acid**
- Aryl halide (e.g., aryl bromide or iodide)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{Pd}(\text{dppf})\text{Cl}_2$)
- Base (e.g., K_2CO_3 , Cs_2CO_3 , K_3PO_4)
- Solvent (e.g., 1,4-dioxane, toluene, DMF, acetonitrile/water mixture)
- Inert gas (e.g., Argon or Nitrogen)

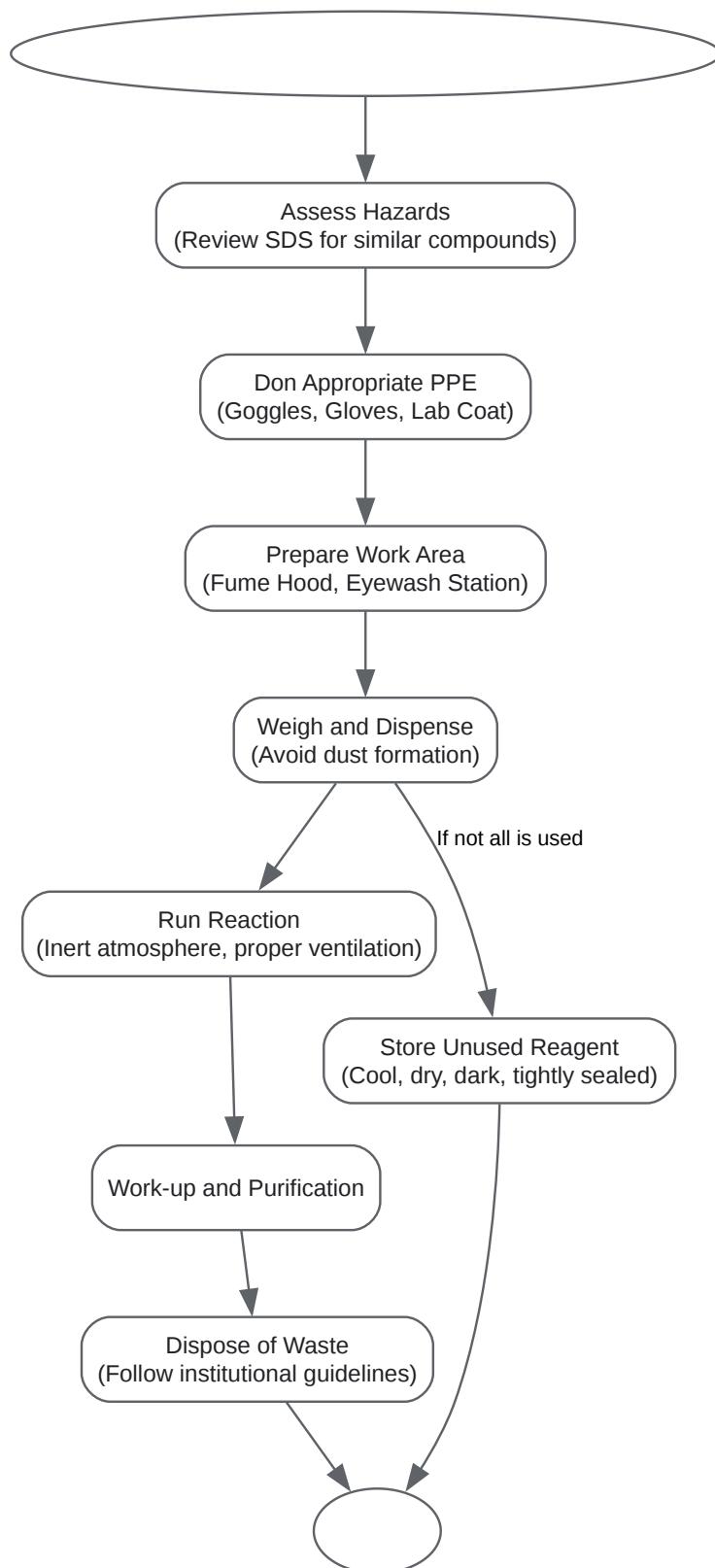
Procedure

- In a flame-dried Schlenk flask under an inert atmosphere, combine **4-Chloro-2-isopropoxyphenylboronic acid** (1.2 equivalents), the aryl halide (1.0 equivalent), and the base (2.0-3.0 equivalents).
- Add the palladium catalyst (0.01-0.05 equivalents).
- Add the degassed solvent to the flask.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir until the reaction is complete (monitored by TLC or GC/LC-MS).
- After completion, cool the reaction mixture to room temperature.

- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired biphenyl compound.

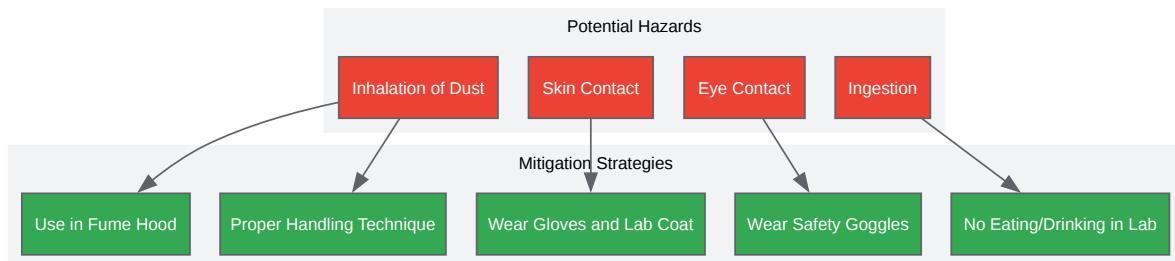
Visualizations

Safe Handling and Storage Workflow

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Caption: Workflow for Safe Handling and Storage.

Hazard Mitigation Strategy



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Caption: Hazard and Mitigation Relationship.

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